

Latanoprost-d4: A Technical Guide to Stability and Storage

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Compound of Interest

Compound Name: Latanoprost-d4

Cat. No.: B10767210

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the stability and storage conditions for **Latanoprost-d4**. The information presented is critical for ensuring the integrity of this compound in research and pharmaceutical development settings. While the data is primarily based on its non-deuterated analogue, Latanoprost, the principles of stability and degradation are directly applicable to **Latanoprost-d4** due to their structural similarity.

Core Stability Profile

Latanoprost is a prostaglandin F2 α analogue, characterized as an isopropyl ester prodrug. Its stability is influenced by several environmental factors, including temperature, light, and pH. The primary degradation pathway is the hydrolysis of the isopropyl ester to form the biologically active Latanoprost acid.

Storage Recommendations

To maintain the integrity of **Latanoprost-d4**, the following storage conditions are recommended:

- Unopened Containers: Should be stored in a refrigerator at 2°C to 8°C (36°F to 46°F) and protected from light.^{[1][2]}
- Opened Containers: Once opened, the solution can be stored at room temperature, up to 25°C (77°F), for up to six weeks.^{[2][3]} It should still be protected from light.

- Shipping: During shipment, Latanoprost may be maintained at temperatures up to 40°C (104°F) for a period not exceeding 8 days.[\[2\]](#)[\[4\]](#)

Quantitative Stability Data

The stability of Latanoprost has been assessed under various stress conditions. The following tables summarize the key quantitative findings.

Table 1: Thermal Stability of Latanoprost

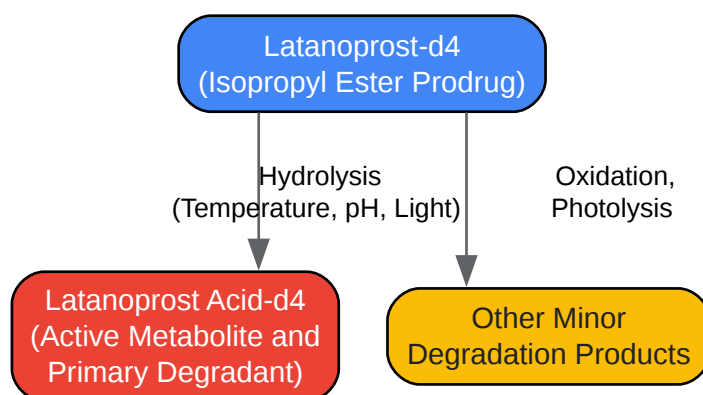
Temperature (°C)	Stability Assessment	Time for 10% Degradation (t90)
4	Stable for at least 30 days	Not Applicable
25	Stable for at least 30 days	Not Applicable
50	Degradation observed	8.25 days [5] [6]
70	Rapid degradation	1.32 days [5] [6]

Table 2: Photostability of Latanoprost

Light Source	Exposure Duration	Observation
Ultraviolet A (UVA)	4 hours	Less effective in causing degradation
Ultraviolet B (UVB)	4 hours	Rapid degradation observed [5] [6]

Degradation Pathway

The primary degradation pathway for Latanoprost is hydrolysis. Under various stress conditions such as acidic or alkaline environments and elevated temperatures, the isopropyl ester moiety is cleaved to form Latanoprost acid (Impurity H).[\[7\]](#)



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Figure 1. Primary degradation pathway of **Latanoprost-d4**.

Experimental Protocols

The stability of Latanoprost is typically assessed using a stability-indicating High-Performance Liquid Chromatography (HPLC) method.

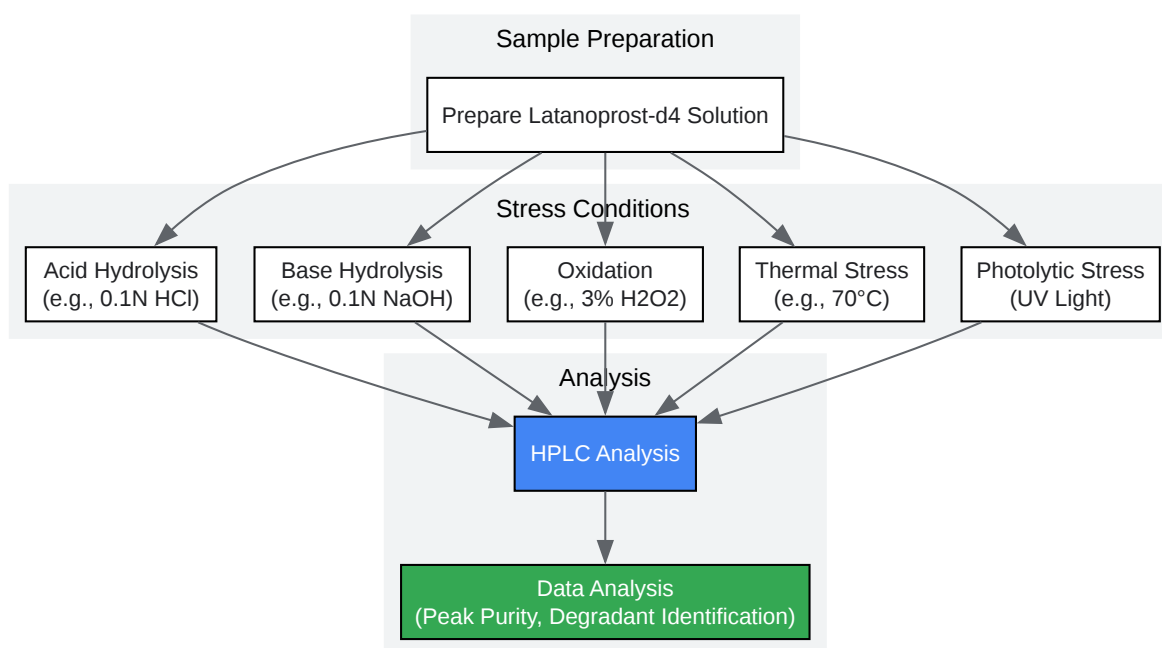
HPLC Method for Stability Testing

A common approach for the analysis of Latanoprost and its degradation products involves reversed-phase HPLC with UV detection.

- Instrumentation: A standard HPLC system equipped with a UV detector.
- Column: A reversed-phase column, such as a Spherisorb ODS2 C18 (250mm x 4.6mm, 5µm), is often used.[2]
- Mobile Phase: A mixture of organic solvents and a buffer. For example, a combination of methanol, acetonitrile, and a phosphate buffer (pH 5.2) in a ratio of 55:45:05 (v/v/v) has been reported.[2]
- Flow Rate: A typical flow rate is 1.0 mL/min.[2]
- Detection: UV detection at a wavelength of 239 nm is suitable for quantification.[2]
- Sample Preparation: Samples are diluted with the mobile phase to an appropriate concentration for analysis.

Forced Degradation Studies

To understand the degradation pathways and to validate the stability-indicating nature of the analytical method, forced degradation studies are performed. These studies expose Latanoprost to harsh conditions to accelerate its degradation.



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